

Proper Disposal of Safranal: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Safranal

Cat. No.: B046814

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This document provides essential safety and logistical information for the proper disposal of **Safranal**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Safranal Hazard and Safety Data

Safranal is a combustible liquid that can cause skin and eye irritation, may lead to an allergic skin reaction, and can be harmful if swallowed.[1][2][3] It is also recognized as being toxic to aquatic life with long-lasting effects.[1][3] Adherence to proper handling and disposal protocols is therefore critical.

Hazard Classification & Physical Properties	Data
Chemical Formula	C ₁₀ H ₁₄ O[4]
Molecular Weight	150.22 g/mol [4]
Appearance	Liquid
Flash Point	85.56 °C (186.00 °F)[5]
GHS Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H411 (Toxic to aquatic life with long lasting effects)[1][2][3]
Storage Temperature	Store at -20°C in a dry, cool, and well-ventilated place[4]

Step-by-Step Disposal Protocol for Safranal

This protocol outlines the necessary steps for the safe handling and disposal of **Safranal** waste.

1. Personal Protective Equipment (PPE):

- Before handling **Safranal**, ensure you are wearing appropriate PPE.
- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.[4][6]
- Skin Protection: Wear chemical-resistant protective gloves and clothing to prevent skin contact.[4][7]
- Respiratory Protection: In case of insufficient ventilation or if exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[4]

2. Handling and Waste Collection:

- Conduct all work with **Safranal** in a well-ventilated area, such as a chemical fume hood.[4][7]

- Keep **Safranal** away from heat, sparks, open flames, and other ignition sources.[1][6]
- Avoid breathing vapors or mists.[1]
- Collect all **Safranal** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.[4][7] The container should be kept tightly closed.[7]
- Do not mix **Safranal** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.

3. Spill Management:

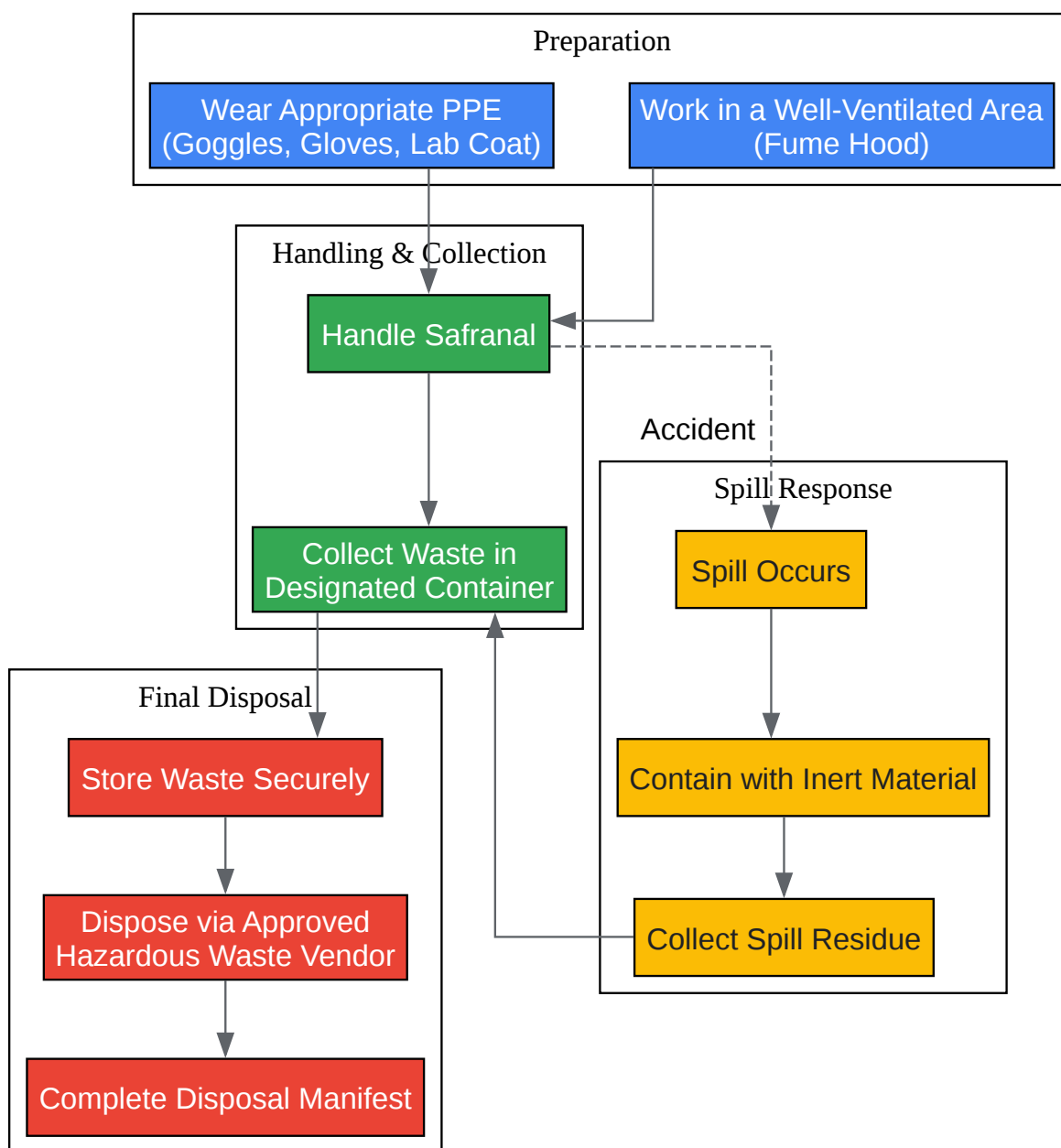
- In the event of a spill, evacuate unnecessary personnel from the area.[6][7]
- Eliminate all sources of ignition.[7][8]
- Ventilate the area.
- Contain the spill using an inert absorbent material, such as sand or vermiculite.[1][2]
- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.[7]
- Clean the spill area thoroughly.

4. Final Disposal:

- **Safranal** waste is considered hazardous and must be disposed of through an approved waste disposal plant.[1][4]
- Disposal must be in accordance with all applicable local, regional, and national environmental regulations.[1][4][8]
- Crucially, do not dispose of **Safranal** down the drain or into any waterways, as it is toxic to aquatic life.[6][9][10]
- Empty containers should be treated as hazardous waste and taken to an approved waste handling site for recycling or disposal.[1][8] Do not reuse empty containers.[4]

Safranal Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Safranal**.



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Caption: Workflow for the safe handling and disposal of **Safranal** waste.

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- To cite this document: BenchChem. [Proper Disposal of Safranal: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046814#safranal-proper-disposal-procedures\]](https://www.benchchem.com/product/b046814#safranal-proper-disposal-procedures)

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